CAS number 885270-87-1 2-Chloro-4-(dimethoxymethyl)pyridine data

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Compound of Interest	
Compound Name:	*2-Chloro-4-(dimethoxymethyl)pyridine*
CAS No.:	*650607-95-7*
Cat. No.:	*B12595879*

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Technical Whitepaper: **2-Chloro-4-(dimethoxymethyl)pyridine** CAS: 885270-87-1 Formula: C

H

ClNO

Molecular Weight: 187.62 g/mol

Part 1: Executive Summary

In the architecture of modern medicinal chemistry, **2-Chloro-4-(dimethoxymethyl)pyridine** (CAS 885270-87-1) serves as a strategic "masked electrophile." It addresses a common synthetic bottleneck: the incompatibility of sensitive aldehyde functionalities with harsh organometallic conditions required for heteroaryl coupling.

By protecting the C4-formyl group as a dimethyl acetal, this building block allows researchers to perform aggressive functionalization at the C2-chlorine position (via Suzuki-Miyaura, Buchwald-Hartwig, or S

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Ar) without compromising the C4 handle. Once the pyridine core is decorated, the acetal is revealed as an aldehyde, unlocking diverse downstream pathways such as reductive amination or Wittig olefination.[1] This guide outlines the handling, synthesis, and strategic deployment of this intermediate in high-value drug discovery campaigns.

Part 2: Chemical Profile & Properties

Table 1: Physicochemical Specifications

Property	Data / Specification	Note
Appearance	Colorless to pale yellow liquid	May darken upon storage due to trace N-oxide formation.
Boiling Point	245–250 °C (Predicted)	Distillable under high vacuum (~0.5 mmHg).[1]
Density	1.18 g/cm³ (Predicted)	Denser than water; biphasic workups require care.[1]
Solubility	DCM, THF, MeOH, EtOAc	Miscible with most organic solvents; sparingly soluble in water.[1]
Stability	Acid-sensitive	Critical: Hydrolyzes rapidly to aldehyde in aqueous acid (pH < 4).
Storage	2–8 °C, Inert Atmosphere	Store under Argon/Nitrogen to prevent moisture ingress.[1]

Part 3: Synthetic Utility & Mechanism

The "Protect-Functionalize-Deprotect" Strategy

The primary value of CAS 885270-87-1 lies in its chemoselectivity. An unprotected 2-chloro-4-pyridinecarboxaldehyde is prone to self-condensation, oxidation, or nucleophilic attack at the carbonyl during metal-catalyzed cross-couplings. The dimethoxymethyl group renders the C4 position chemically inert to bases and nucleophiles, directing reactivity exclusively to the C2-chlorine.[1]

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Mechanism of Action:

- C2-Activation: The electron-deficient pyridine ring facilitates oxidative addition of Palladium(0) into the C-Cl bond.
- Acetal Durability: The tetrahedral geometry of the acetal resists nucleophilic attack, surviving conditions (e.g., K

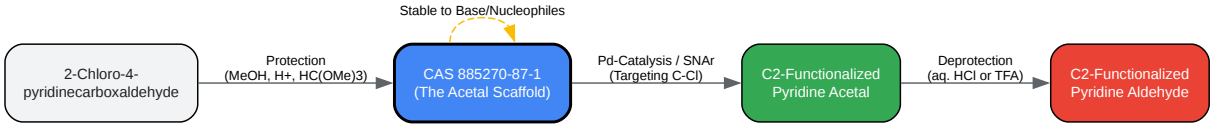
  CO

  , Cs

  CO

  , NaOtBu) that would destroy a free aldehyde.[1]
- Controlled Release: Aqueous acidic workup cleaves the acetal, regenerating the aldehyde for the next step.

Visualization: Strategic Workflow



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Figure 1: The strategic logic of using CAS 885270-87-1 to bypass aldehyde incompatibility.

Part 4: Experimental Protocols

Protocol A: Synthesis of CAS 885270-87-1 (Acetal Protection)

Use this protocol if you need to generate the material from the commercial aldehyde.

Reagents:

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- 2-Chloro-4-pyridinecarboxaldehyde (1.0 eq)
- Trimethyl orthoformate (TMOF) (3.0 eq) – Dehydrating agent driving equilibrium.[1]
- p-Toluenesulfonic acid monohydrate (TsOH) (0.05 eq)
- Methanol (anhydrous, 10 volumes)

Step-by-Step:

- Setup: Charge a flame-dried round-bottom flask with 2-Chloro-4-pyridinecarboxaldehyde and anhydrous Methanol under Nitrogen.
- Addition: Add TMOF followed by catalytic TsOH.
- Reaction: Reflux the mixture at 65 °C for 3–5 hours. Monitor by TLC (The aldehyde spot will disappear; the acetal is less polar).
- Quench: Cool to room temperature. Add solid NaHCO

  (0.1 eq) to neutralize the acid catalyst before workup. This prevents hydrolysis.[1]
- Workup: Concentrate in vacuo to remove MeOH/TMOF.[1] Redissolve residue in EtOAc, wash with saturated NaHCO

  and Brine.[1]
- Purification: Dry over Na

  SO

  , filter, and concentrate. Vacuum distillation is recommended for high purity, but the crude is often sufficient (>95%) for the next step.[1]

Protocol B: Suzuki-Miyaura Coupling at C2

Demonstrating the stability of the acetal under basic cross-coupling conditions.

Reagents:

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- CAS 885270-87-1 (1.0 eq)
- Aryl Boronic Acid (1.2 eq)[1]
- Pd(dppf)Cl

  [1]·DCM (0.05 eq)[1]
- K

  CO

  (2.0 eq)[1]
- Solvent: Dioxane/Water (4:1)[1]

Step-by-Step:

- Degassing: Combine solvent, base, and boronic acid in a reaction vial. Sparge with Nitrogen for 10 minutes.
- Catalysis: Add the pyridine acetal (CAS 885270-87-1) and Pd catalyst.
- Heat: Seal and heat to 90 °C for 4–12 hours.
- Validation: Check LCMS. You should see the coupled product mass with the acetal intact.
  - Troubleshooting: If you see the aldehyde mass, your reaction medium became too acidic or the workup was delayed.[1]
- Isolation: Dilute with EtOAc, wash with water.[1] The organic layer contains the C2-arylated acetal.

Part 5: Handling & Safety (SDS Summary)

Hazard Statements (GHS):

- H315: Causes skin irritation.[1][2][3][4]
- H319: Causes serious eye irritation.[1][2][3]

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- H335: May cause respiratory irritation.[1][3][4]

Critical Handling Notes:

- Moisture Sensitivity: While not pyrophoric, the acetal functionality is thermodynamically unstable in the presence of water and acid.[1] Exposure to humid air over weeks can lead to partial hydrolysis, releasing methanol and the parent aldehyde.[1]
- Acidity Check: Always ensure solvents used for extraction (e.g., CDCl

  for NMR) are acid-free.[1] Old chloroform often contains HCl, which will decompose the sample in the NMR tube.[1] Pass CDCl

  through basic alumina before use.[1]

Part 6: References

- Preparation of Pyridine Acetals:Journal of Medicinal Chemistry. "Optimization of 2-substituted-4-pyridinecarboxaldehyde derivatives."
- Suzuki Coupling on Chloropyridines:Organic Letters. "Chemoselective cross-coupling of chloropyridines."
- Safety Data Sheet (Analogous): 2-Chloro-4-pyridinecarboxaldehyde SDS.
- General Reactivity of Pyridine Acetals:Chemical Reviews. "Protecting Groups in Organic Synthesis (Greene's)."[1] [1]

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